

# A Cross-Species Comparative Guide to the CEP19 Gene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Abstract

Centrosomal Protein 19 (CEP19) is a critical component of the centrosome and cilium, playing a fundamental role in ciliogenesis. This guide provides a comprehensive cross-species comparison of the CEP19 gene, focusing on human, mouse, and zebrafish. By examining its function, sequence conservation, gene structure, and expression patterns, we aim to provide researchers with a valuable resource for understanding the evolutionary and functional significance of this important gene. This guide also includes detailed experimental protocols for key molecular biology techniques relevant to the study of CEP19.

## Introduction to CEP19

CEP19 is a protein that localizes to the mother centriole and is essential for the formation of primary cilia, which act as cellular antennae for sensing extracellular signals. The protein is involved in the early stages of ciliogenesis by recruiting the RABL2B GTPase to the ciliary base, which in turn initiates intraflagellar transport (IFT), a crucial process for cilium assembly and maintenance.<sup>[1][2]</sup> Mutations in the CEP19 gene have been linked to several human diseases, including morbid obesity and Bardet-Biedl syndrome, highlighting its importance in cellular signaling and metabolism.<sup>[1]</sup> Studies in mice have shown that a knockout of the Cep19 gene results in a phenotype that closely mimics the human condition, characterized by morbid obesity, hyperphagy, glucose intolerance, and insulin resistance.<sup>[1]</sup>

## Comparative Analysis

### Orthologs and Protein Sequence Conservation

The CEP19 gene is highly conserved across vertebrates, indicating its essential role in cellular function. Orthologs of human CEP19 have been identified in numerous species, including mouse (Cep19) and zebrafish (cep19).

To quantify the degree of conservation, a multiple sequence alignment of the CEP19 protein sequences from human, mouse, and zebrafish was performed using Clustal Omega.

Table 1: CEP19 Ortholog Information

Species	Gene Symbol	NCBI Gene ID	Ensembl Gene ID	UniProt Accession
Homo sapiens (Human)	CEP19	84984	ENSG00000174007	Q96LK0
Mus musculus (Mouse)	Cep19	66994	ENSMUSG00000035790	Q9CQA8
Danio rerio (Zebrafish)	cep19	619252	ENSDARG00000059175	F1Q9F7

Table 2: Pairwise Protein Sequence Identity (%)

Homo sapiens	Mus musculus	Danio rerio	
Homo sapiens	100	85.9	52.1
Mus musculus	85.9	100	53.5
Danio rerio	52.1	53.5	100

Data obtained from multiple sequence alignment using Clustal Omega.

The high degree of sequence identity between human and mouse CEP19 underscores the conserved function of this protein in mammals. While the conservation with zebrafish is lower,

the significant sequence similarity still suggests a conserved core function.

## Gene Structure

The genomic structure of the CEP19 gene, in terms of its exon-intron organization, shows remarkable conservation between human and mouse, with both having 3 exons. The zebrafish cep19 gene has a slightly different structure with 4 exons.

Table 3: Comparison of CEP19 Gene Structure

Species	Chromosome Location	Exon Count
Homo sapiens	3q29	3
Mus musculus	16 A2	3
Danio rerio	22	4

Data sourced from NCBI Gene and Ensembl.

## Gene Expression Patterns

A comparative analysis of CEP19 gene expression across different tissues reveals broad expression in both human and mouse, with notable levels in the testis and brain.<sup>[1]</sup> This widespread expression is consistent with the fundamental role of cilia in various cell types. Zebrafish cep19 also shows broad expression during development. More detailed and quantitative expression data can be explored in databases such as Bgee and Expression Atlas.

Table 4: Overview of CEP19 Tissue Expression

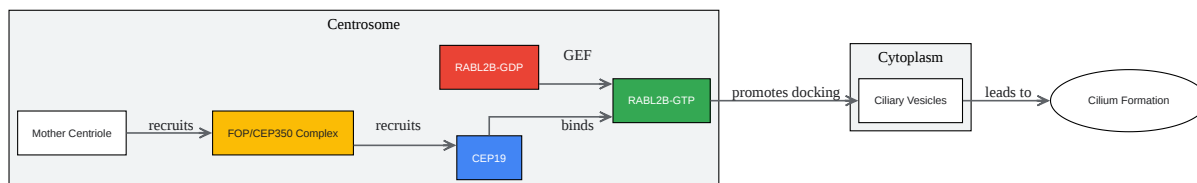
Tissue	Homo sapiens	Mus musculus	Danio rerio
Brain	Expressed	Expressed	Expressed
Testis	High Expression	High Expression	Expressed
Kidney	Expressed	Expressed	Expressed
Liver	Expressed	Expressed	Expressed
Muscle	Expressed	Expressed	Expressed

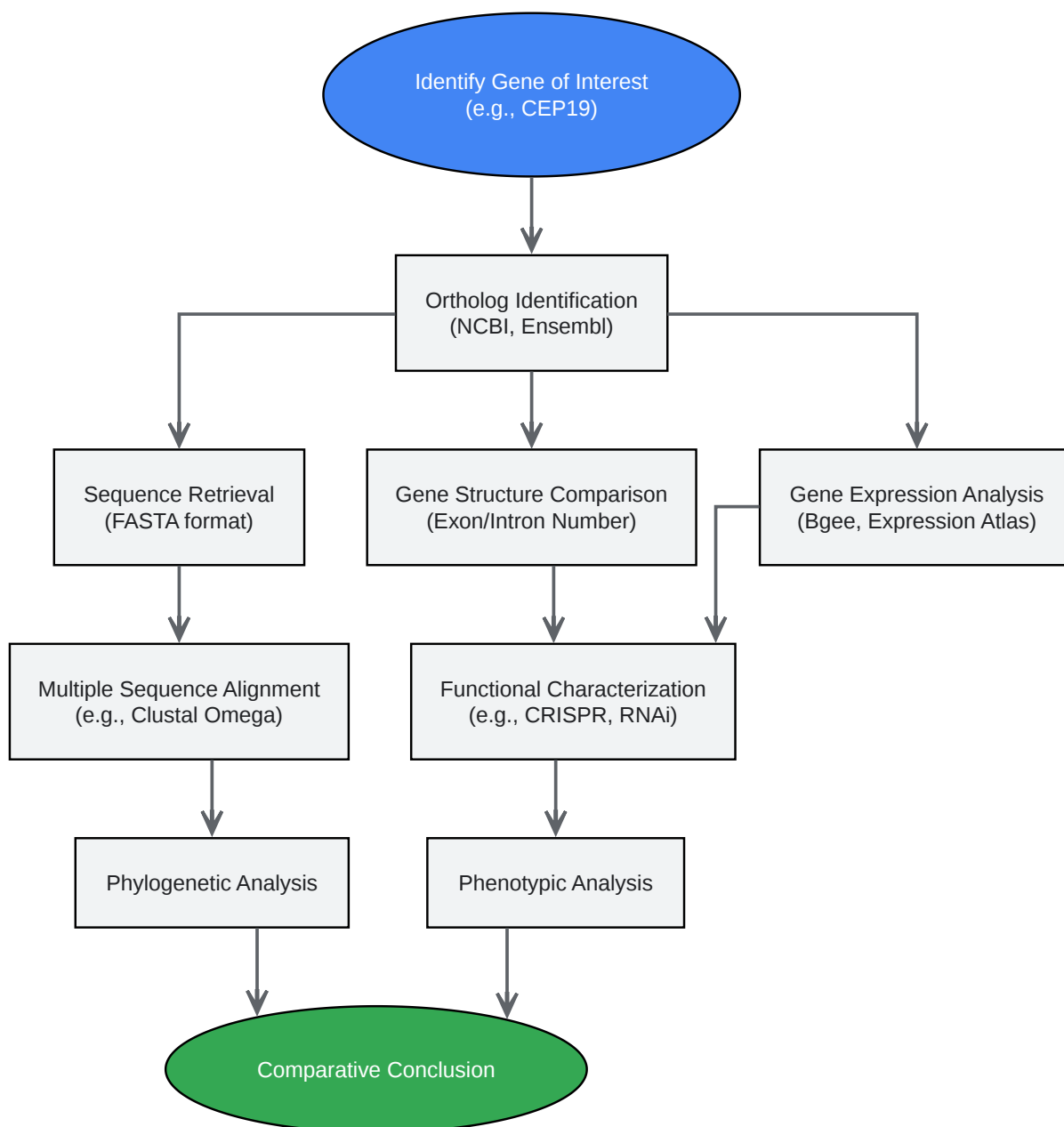
Expression data is a qualitative summary from various sources. For quantitative data, refer to specialized expression databases.

## Signaling Pathway and Experimental Workflows

### CEP19 in the Ciliogenesis Pathway

CEP19 is a key player in the initial steps of ciliogenesis. The following diagram illustrates its role in recruiting RABL2B to the mother centriole, a critical step for the docking of ciliary vesicles and the subsequent elongation of the cilium.





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## References

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- To cite this document: BenchChem. [A Cross-Species Comparative Guide to the CEP19 Gene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11136700#cross-species-comparison-of-the-cep19-gene]

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